

# Physical and chemical characteristics of 1-Methyl-1-naphthalen-1-ylhydrazine

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## Compound of Interest

Compound Name: 1-Methyl-1-naphthalen-1-ylhydrazine

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## An In-depth Technical Guide on 1-Methyl-1-naphthalen-1-ylhydrazine

### Preface

This technical guide serves as a comprehensive resource for researchers, scientists, and professionals in drug development on the physical and chemical characteristics of **1-Methyl-1-naphthalen-1-ylhydrazine**. Due to the limited availability of public data on this specific compound, this document also provides information on the closely related compound, Naphthalen-1-ylmethyl-hydrazine, to offer a broader context. It is imperative to note the structural differences between these two compounds when utilizing the provided data.

## Compound Identification and Structure

### 1.1. 1-Methyl-1-naphthalen-1-ylhydrazine

There is limited information available in public databases for **1-Methyl-1-naphthalen-1-ylhydrazine**. The compound, identified with the CAS Number 119090-35-6, is also known as N-Methyl-N-naphthalen-1-yl-hydrazine[1]. Further detailed physical and chemical properties for this specific isomer are not readily available in the provided search results.

### 1.2. Naphthalen-1-ylmethyl-hydrazine

A structurally related compound, Naphthalen-1-ylmethyl-hydrazine, with the CAS Number 51421-38-6, has more available data[2][3]. It is crucial to distinguish this compound from **1-Methyl-1-naphthalen-1-ylhydrazine**, as the position of the methyl group and the point of attachment of the naphthalene moiety to the hydrazine group are different, which will significantly influence its chemical and biological properties.

## Physicochemical Properties

The following table summarizes the available physicochemical properties for Naphthalen-1-ylmethyl-hydrazine. Data for **1-Methyl-1-naphthalen-1-ylhydrazine** is largely unavailable.

Property	Value (for Naphthalen-1-ylmethyl-hydrazine)	Reference
Molecular Formula	C11H12N2	[2][3]
Molecular Weight	172.23 g/mol	[2]
Exact Mass	172.100048391	[2]
PSA (Polar Surface Area)	38.05 Å <sup>2</sup>	[2][3]
LogP	2.89430	[2][3]
XLogP3	1.9	[2]
Hydrogen Bond Donor Count	2	[2]
Hydrogen Bond Acceptor Count	2	[2]
Rotatable Bond Count	2	[2]
Heavy Atom Count	13	[2]
Complexity	158	[2]
HS Code	2928000090	[2][3]

## Experimental Protocols

Detailed experimental protocols for the synthesis of **1-Methyl-1-naphthalen-1-ylhydrazine** are not described in the provided search results. However, a synthesis route for Naphthalen-1-ylmethyl-hydrazine is mentioned, which could potentially be adapted. The synthesis of Naphthalen-1-ylmethyl-hydrazine has been reported in the literature, for instance, in the Journal of Organic Chemistry, 1965, vol. 30, # 2 p. 321 - 323, starting from 1-Chloromethyl naphthalene[3].

A general workflow for a potential synthesis could be visualized as follows:



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A potential synthetic workflow for Naphthalen-1-ylmethyl-hydrazine.

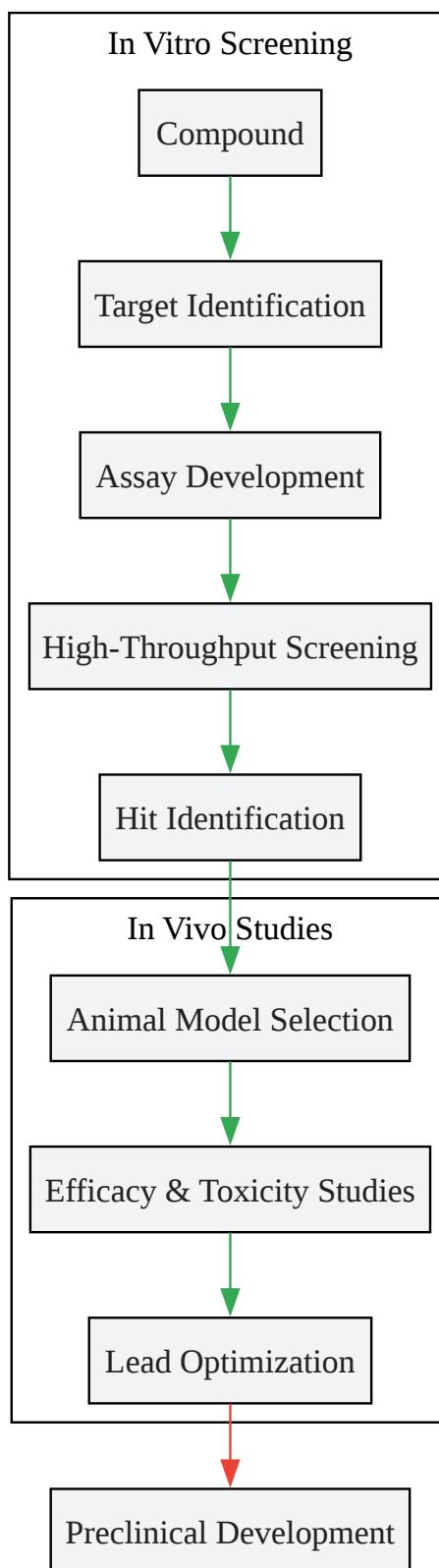
## Reactivity and Stability

Information regarding the specific reactivity and stability of **1-Methyl-1-naphthalen-1-ylhydrazine** is not available. For the related compound, Naphthalen-1-ylmethyl-hydrazine hydrochloride (CAS 94714-35-9), it is advised to store the stock solution at -80°C for use within 6 months, or at -20°C for use within 1 month to avoid product failure due to repeated freezing and thawing[4]. This suggests that hydrazines with this scaffold may have limited stability in solution at higher temperatures. To improve solubility, it is suggested to heat the solution to 37°C and use sonication[4].

## Biological Activity and Signaling Pathways

There is no information in the provided search results regarding the biological activity or any associated signaling pathways for **1-Methyl-1-naphthalen-1-ylhydrazine**. Hydrazine and hydrazone derivatives, in general, are known to possess a wide range of biological and pharmacological properties and are of considerable interest in medicinal chemistry[5].

Should research on this compound be undertaken, a general workflow for screening its biological activity could be conceptualized as follows:

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A general workflow for drug discovery and development.

## Spectral Data

No specific spectral data (NMR, IR, MS) for **1-Methyl-1-naphthalen-1-ylhydrazine** was found. For researchers interested in the naphthalenic moiety, spectral data for 1-Methylnaphthalene is available and can serve as a reference for the signals corresponding to that part of the molecule. The National Institute of Standards and Technology (NIST) provides infrared and mass spectrometry data for 1-Methylnaphthalene (CAS 90-12-0)[6][7]. A Raman spectrum of neat 1-methylnaphthalene has also been described[8].

## Conclusion

While the specific compound **1-Methyl-1-naphthalen-1-ylhydrazine** is identified by CAS number 119090-35-6, there is a significant lack of publicly available data regarding its physical and chemical properties, synthesis, and biological activity. Researchers are encouraged to use the information on the related compound, Naphthalen-1-ylmethyl-hydrazine, with caution, being mindful of the structural differences. Further experimental investigation is required to fully characterize **1-Methyl-1-naphthalen-1-ylhydrazine**.

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